

High-performance liquid chromatography (HPLC) method for Dopropidil analysis

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Compound of Interest		
Compound Name:	Dopropidil	
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Application Notes & Protocols for the HPLC Analysis of Propafenone

Introduction

Propafenone hydrochloride is a class 1C antiarrhythmic drug used to treat and prevent both supraventricular and ventricular arrhythmias.[1] Accurate and reliable analytical methods are crucial for its quantification in pharmaceutical formulations and biological matrices to ensure safety and efficacy. High-performance liquid chromatography (HPLC) is a widely used technique for the analysis of propafenone due to its specificity, sensitivity, and precision. This document provides a detailed application note and protocol for the HPLC analysis of propafenone, based on established and validated methods.

Chromatographic Conditions

Several HPLC methods have been developed for the analysis of propagenone. The following tables summarize the key chromatographic parameters from various validated methods, providing flexibility for laboratory-specific requirements and instrumentation.

Table 1: HPLC Methods for Propafenone Analysis in Pharmaceutical Dosage Forms



Parameter	Method 1	Method 2	Method 3
Column	Enable Inertsil ODS- 3Vs	Eclipse XDB-C18	Enable C18G
Column Dimensions		150 x 4.6 mm, 5 μm	250 mm x 4.6 mm, 5 μm
Mobile Phase	Acetonitrile: Methanol: Water (80:20 v/v)	Methanol: 10mM Ammonium Acetate buffer (70:30 v/v)	Methanol: 10mM TBAHS (95:05 v/v)
Flow Rate	1.2 mL/min	1.0 mL/min	1.0 mL/min
Detection	PDA at 235 nm	UV at 246 nm	PDA at 247 nm
Injection Volume	20 μL	20 μL	
Column Temperature	Ambient	40°C	
Retention Time	3.33 min	4.192 min	2.692 min
Linearity Range	10-50 μg/mL		10-250 μg/mL
Correlation Coeff.	0.9997		0.999
LOD	4.74 μg/mL		4.5 μg/mL
LOQ	12.04 μg/mL		9.75 μg/mL
Reference	[2]	[3]	[4]

Table 2: LC-MS/MS Method for Propafenone and its Metabolites in Human Plasma



Parameter	Method 4	
Column	Thermo Betabasic C8	
Column Dimensions	100 mm x 4.6 mm, 5 μm	
Mobile Phase	Methanol: MilliQ water (80:20 v/v) with 0.1% formic acid	
Flow Rate	1.0 mL/min (with 1:1 post-column split)	
Detection	Mass Spectrometer (AB SCIEX API 5500)	
Ionization Mode	Positive Ion Electrospray	
MRM Transitions	Propafenone: 342.2 > 116.2 (m/z); 5- Hydroxypropafenone: 358.2 > 116.2 (m/z)	
Injection Volume	5 μL	
Column Temperature	40°C	
Run Time	~3.5 min	
Linearity Range	Propafenone: 0.499 - 1502.841 ng/mL; 5- Hydroxypropafenone: 0.496 - 504.079 ng/mL	
LLOQ	Propafenone: 0.499 ng/mL; 5- Hydroxypropafenone: 0.490 ng/mL	
Reference	[1]	

Experimental Protocols Protocol 1: HPLC Analysis of Propafenone in Pharmaceutical Tablets

This protocol is based on the method described by Ameya Lanjewar, et al.[3]

- 1. Materials and Reagents
- Propafenone Hydrochloride reference standard



- Methanol (HPLC grade)
- Ammonium acetate (AR grade)
- Water (HPLC grade)
- Propafenone HCl tablets
- 2. Instrumentation
- HPLC system with a UV detector (e.g., Agilent 1260 Infinity II)[3]
- Eclipse XDB-C18 column (150 x 4.6 mm, 5 μm)[3]
- Ultrasonic bath
- Analytical balance
- Volumetric flasks and pipettes
- 3. Preparation of Solutions
- 10mM Ammonium Acetate Buffer: Dissolve an appropriate amount of ammonium acetate in HPLC grade water to make a 10mM solution.
- Mobile Phase: Mix methanol and 10mM ammonium acetate buffer in a ratio of 70:30 (v/v).[3]
 Sonicate for 5-10 minutes to degas.
- Standard Stock Solution (1 mg/mL): Accurately weigh 10.0 mg of Propafenone Hydrochloride reference standard and dissolve it in a 10 mL volumetric flask with methanol.[3]
- Working Standard Solution (100 µg/mL): Dilute 1 mL of the stock solution to 10.0 mL with the mobile phase.[3]
- Sample Preparation: Weigh and crush 20 tablets to a fine powder. Transfer a quantity of powder equivalent to 10 mg of Propafenone HCl to a 10 mL volumetric flask. Add about 7 mL of methanol and sonicate for 20 minutes. Make up the volume to the mark with methanol.[3]



Filter the solution through a $0.45~\mu m$ filter. Further dilute to an appropriate concentration with the mobile phase.

- 4. Chromatographic Analysis
- Set up the HPLC system with the parameters outlined in Method 2 of Table 1.
- Inject 20 μL of the standard and sample solutions.
- Record the chromatograms and calculate the amount of Propafenone HCl in the tablet formulation.

Protocol 2: LC-MS/MS Analysis of Propafenone in Human Plasma

This protocol is based on the method described by Gopinadh Vuyyala, et al.[1]

- 1. Materials and Reagents
- Propafenone Hydrochloride and 5-Hydroxypropafenone Hydrochloride reference standards
- Methanol, Acetonitrile (HPLC Grade)
- Formic acid (AR Grade)
- Milli-Q Water
- Human plasma
- 2. Instrumentation
- LC-MS/MS system (e.g., Shimadzu HPLC with AB SCIEX API 5500 Mass Spectrometer)[1]
- Thermo Betabasic C8 column (100 mm x 4.6 mm, 5 μm)[1]
- 3. Preparation of Solutions

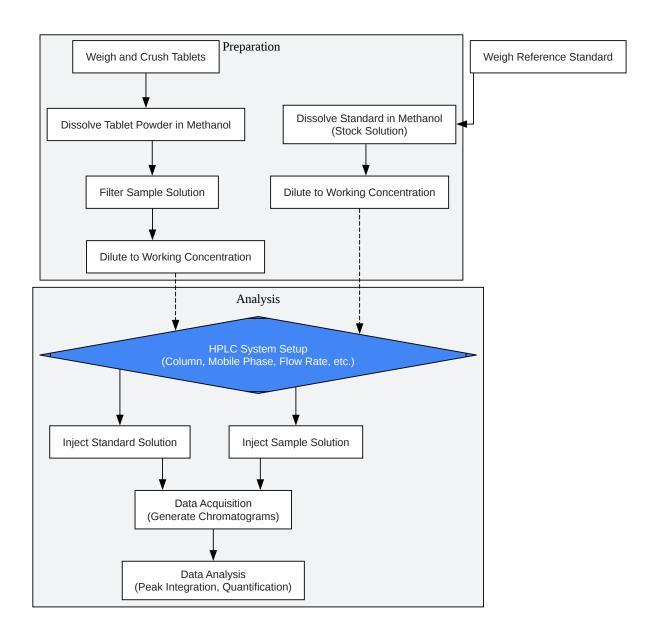


- Mobile Phase: Prepare a mixture of methanol and Milli-Q water (80:20 v/v) and add 0.1% formic acid of the total volume. Sonicate for 5-10 minutes.[1]
- Stock Solutions (1 mg/mL): Separately weigh approximately 2 mg of Propafenone HCl and 5-Hydroxypropafenone HCl and dissolve each in a 2 mL volumetric flask with HPLC grade methanol. Store at 2°C to 8°C.[1]
- Working Solutions: Prepare further dilutions of the stock solutions for spiking into plasma to create calibration standards and quality control samples.[1]
- 4. Sample Preparation (Liquid-Liquid Extraction)
- Details on the liquid-liquid extraction procedure would be required from the source or a similar validated method. Generally, this involves the addition of an organic solvent to the plasma sample to extract the analytes, followed by evaporation of the solvent and reconstitution of the residue in the mobile phase.
- 5. LC-MS/MS Analysis
- Set up the LC-MS/MS system with the parameters from Table 2.
- Inject 5 µL of the prepared samples.
- Acquire and process the data to quantify Propafenone and its metabolite in the plasma samples.

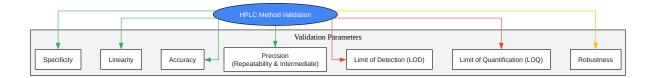
Experimental Workflow and Diagrams

The following diagram illustrates the general workflow for the HPLC analysis of Propafenone in a pharmaceutical formulation.









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